

# classification of zirconium citrate as a coordination compound

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## Compound of Interest

Compound Name: Zirconium citrate

Cat. No.: B12717205

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## Classification as a Coordination Compound

**Zirconium citrate** is unequivocally classified as a coordination compound.<sup>[1]</sup> This classification is based on its fundamental structure, which consists of a central zirconium metal ion bonded to one or more citrate ligands.

## The Central Metal Ion: Zirconium (Zr)

The central atom in **zirconium citrate** is zirconium, typically in its +4 oxidation state ( $\text{Zr}^{4+}$ ). As a transition metal, zirconium has available empty d-orbitals, allowing it to act as a Lewis acid and accept electron pairs from ligands.

## The Ligand: Citrate

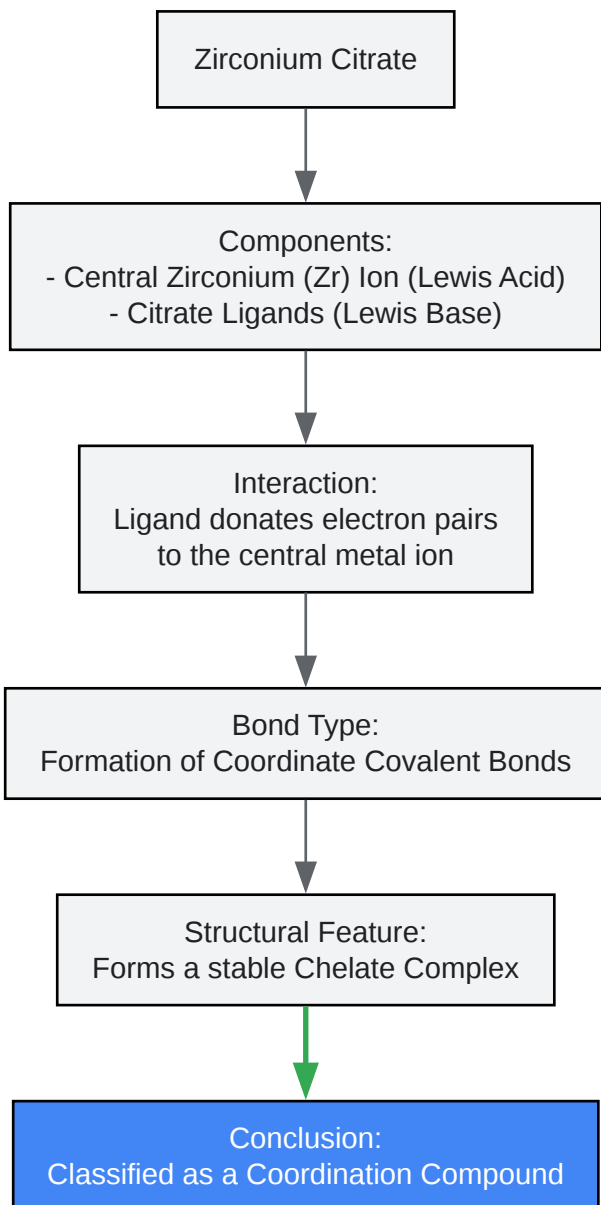
Citric acid ( $\text{C}_6\text{H}_8\text{O}_7$ ) is a weak organic acid containing three carboxylate ( $-\text{COOH}$ ) groups and one hydroxyl ( $-\text{OH}$ ) group.<sup>[2]</sup> In solution, it can deprotonate to form the citrate anion. This anion acts as a multidentate ligand, meaning it can donate electron pairs from multiple atoms to the central metal ion. Specifically, it can coordinate through the oxygen atoms of its carboxylate groups and its hydroxyl group.<sup>[1]</sup>

## The Coordinate Bond and Chelate Structure

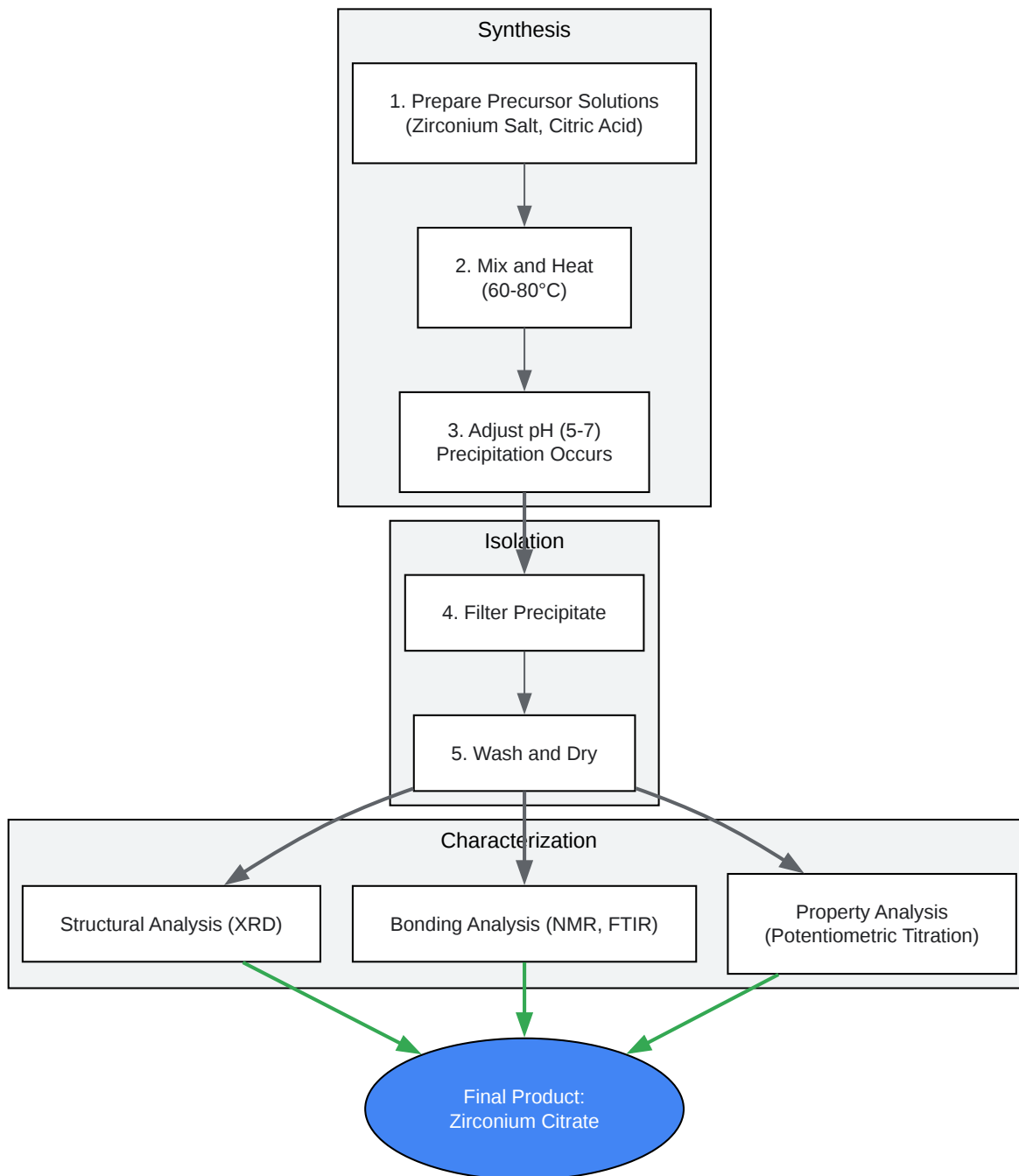
The bond between the zirconium ion and the citrate ligand is a coordinate covalent bond, where the oxygen atoms of the citrate ligand donate lone pairs of electrons to the empty

orbitals of the zirconium ion. When a multidentate ligand like citrate binds to a central metal ion at two or more points, it forms a ring structure known as a chelate. **Zirconium citrate** typically forms a stable chelate structure, which significantly enhances the compound's stability.<sup>[1]</sup> The formation of this stable complex is a defining characteristic of a coordination compound.

## Logical Classification of Zirconium Citrate



## Experimental Workflow: Synthesis and Characterization

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## References

- 1. Buy Zirconium citrate (EVT-12851473) | 108890-18-2 [evitachem.com]
- 2. scispace.com [scispace.com]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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